Application Notes and Protocols for Prohydrojasmon (PDJ) in Anthocyanin Synthesis Induction

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Compound of Interest

Compound Name:	*Prohydrojasmon*
CAS No.:	*178602-66-9*
Cat. No.:	*B10787362*

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Introduction

Prohydrojasmon (PDJ), a synthetic analog of the plant hormone Jasmonic Acid (JA), has emerged as a potent plant growth regulator for enhancing fruit coloration and the accumulation of phenolic compounds, including anthocyanins.[1][2] Jasmonic acid and its derivatives are integral to various plant processes, including development, ripening, and responses to biotic and abiotic stress.[2] PDJ mimics the functions of endogenous JA, offering a stable, cost-effective, and non-toxic solution for agricultural and research applications.[1][3] Its primary mechanism involves stimulating the biosynthesis of secondary metabolites, notably the phenylpropanoid pathway that leads to the production of anthocyanins—the pigments responsible for red, purple, and blue colors in many fruits and flowers.[2][3]

These application notes provide a comprehensive overview of the use of PDJ to induce anthocyanin synthesis, detailing its mechanism of action, summarizing quantitative data from various studies, and offering detailed experimental protocols for practical application.

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Mechanism of Action

Prohydrojasmon stimulates anthocyanin accumulation through a multi-faceted signaling cascade. Upon absorption, it is metabolized into jasmonic acid, which then triggers a series of downstream events.[4]

- Hormonal Crosstalk: PDJ promotes the synthesis of other plant hormones, particularly ethylene and abscisic acid. Ethylene, in turn, catalyzes the synthesis of anthocyanins and carotenes, enhancing pigmentation.[4][5]

- Gene Regulation: The core of PDJ's action lies in the upregulation of genes involved in the anthocyanin biosynthesis pathway.[2][6] This is achieved by activating key transcription factors (TFs), such as MYB, bHLH, and WD40, which form a complex to regulate the expression of structural genes.[3][7][8] Studies have shown that PDJ treatment enhances the transcription levels of genes like PAL, CHS, CHI, F3H, DFR, ANS, and UFGT.[3][6]

- Sucrose Metabolism: PDJ has been shown to promote sucrose biosynthesis. The resulting increase in sucrose levels is positively correlated with anthocyanin accumulation, suggesting a role for sugar signaling in the induction process.[3][9] This sucrose signaling pathway can upregulate key anthocyanin biosynthesis genes.[3]

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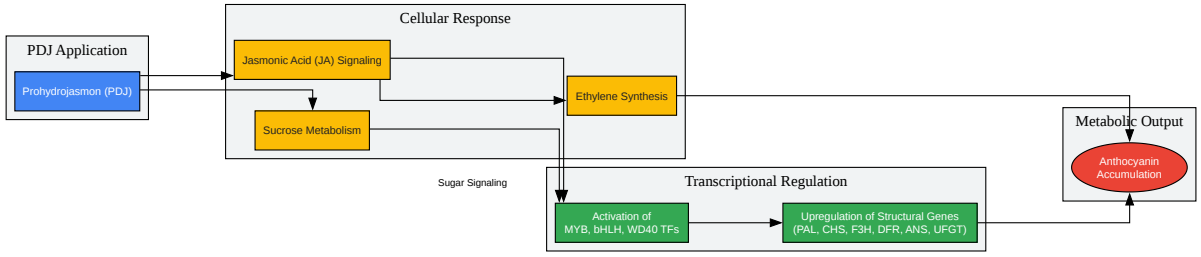

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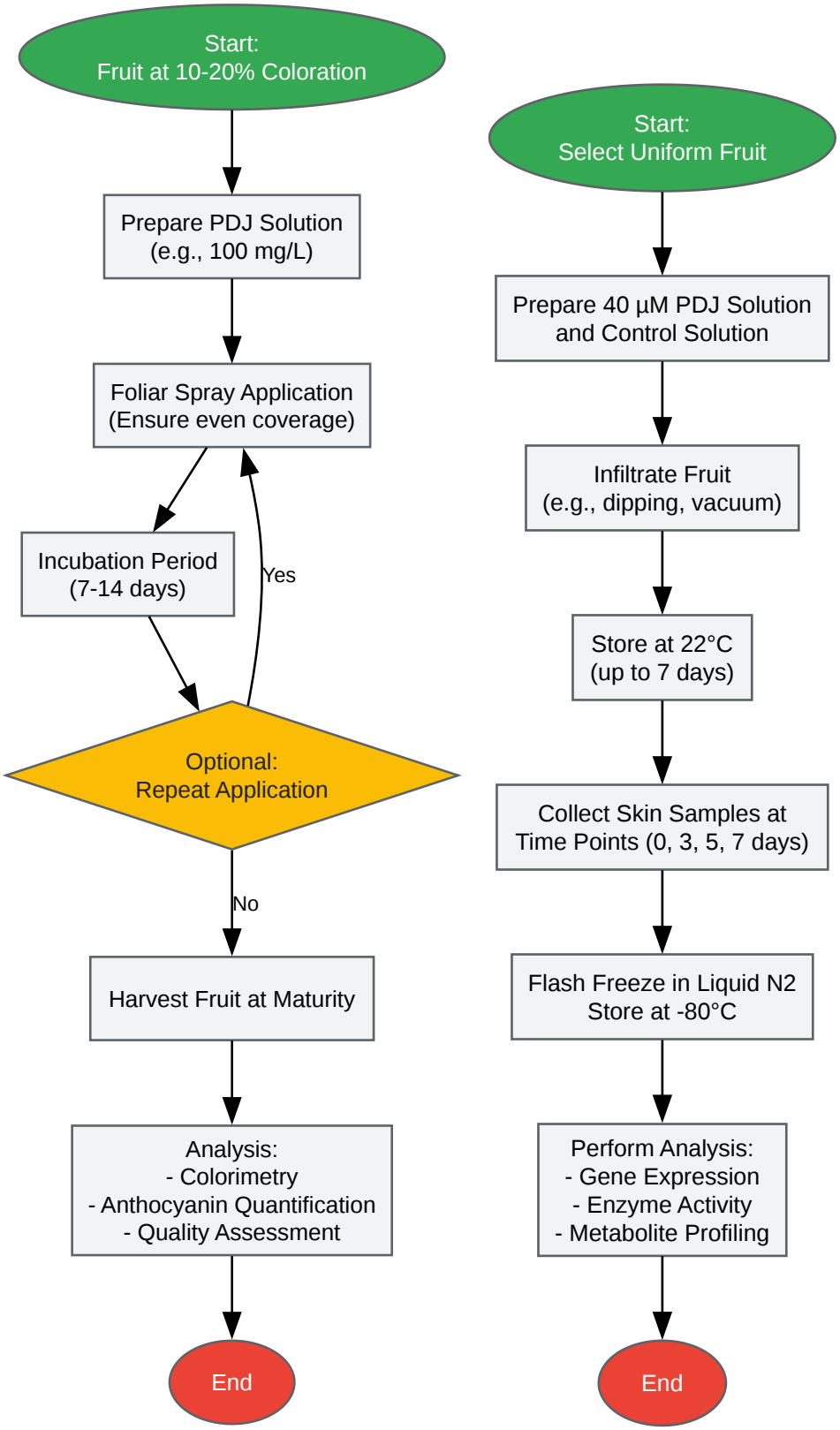

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